

A Technical Guide to the Spectroscopic Characterization of Furan-3-amine

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Compound of Interest

Compound Name: Furan-3-amine

CAS No.: 29212-69-9

Cat. No.: B1602759

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Furan-3-amine** (CAS No: 29212-69-9).^{[1][2][3]} Tailored for researchers, scientists, and professionals in drug development, this document synthesizes predictive data with established spectroscopic principles to offer a robust framework for the structural elucidation of this heterocyclic amine. Given the limited availability of published experimental spectra for **Furan-3-amine**, this guide leverages data from analogous furan derivatives and foundational spectroscopic theory to provide reliable interpretations.

Introduction to Furan-3-amine and its Spectroscopic Importance

Furan-3-amine, a substituted furan, is a molecule of interest in medicinal chemistry and materials science due to the prevalence of the furan scaffold in biologically active compounds.^[4] The precise characterization of its molecular structure is paramount for understanding its reactivity, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools in this endeavor.^[1] This guide will delve into the expected spectral features of **Furan-3-amine**, providing a detailed

analysis of its predicted NMR, IR, and MS data, alongside standardized protocols for experimental data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule.[5] For **Furan-3-amine**, both ^1H and ^{13}C NMR are critical for confirming the substitution pattern and electronic environment of the furan ring.

^1H NMR Spectroscopy of Furan-3-amine

The ^1H NMR spectrum of **Furan-3-amine** is expected to show distinct signals for the protons on the furan ring and the amine group. The electron-donating nature of the amino group will influence the chemical shifts of the ring protons, typically causing an upfield shift compared to unsubstituted furan.

Predicted ^1H NMR Data:

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
H2	~7.2 - 7.4	Doublet of doublets	$J(\text{H2}, \text{H4}) \approx 1.5$, $J(\text{H2}, \text{H5}) \approx 0.8$
H4	~6.2 - 6.4	Doublet of doublets	$J(\text{H4}, \text{H5}) \approx 1.9$, $J(\text{H4}, \text{H2}) \approx 1.5$
H5	~7.3 - 7.5	Doublet of doublets	$J(\text{H5}, \text{H4}) \approx 1.9$, $J(\text{H5}, \text{H2}) \approx 0.8$
NH ₂	Broad singlet	~3.5 - 5.0	-

Causality of Predictions: The predicted chemical shifts are based on the known spectra of furan and the expected electronic effects of the amino group.[6][7] The protons on the furan ring (H2, H4, and H5) will appear in the aromatic region. The amine protons are expected to be a broad singlet, the chemical shift of which can be highly dependent on solvent and concentration due to hydrogen bonding.

Experimental Protocol for ^1H NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **Furan-3-amine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- Instrument Setup: Use a standard NMR spectrometer (e.g., 400 MHz).[8]
- Data Acquisition: Acquire the spectrum at room temperature using a standard pulse sequence.
- Data Processing: Process the raw data by applying a Fourier transform, phasing, and baseline correction. Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

^{13}C NMR Spectroscopy of Furan-3-amine

The ^{13}C NMR spectrum will provide information about the carbon skeleton of **Furan-3-amine**. The carbon attached to the amino group (C3) is expected to be significantly shielded.

Predicted ^{13}C NMR Data:

Carbon	Predicted Chemical Shift (δ , ppm)
C2	~138 - 142
C3	~120 - 125
C4	~105 - 110
C5	~140 - 145

Causality of Predictions: These predictions are derived from the known ^{13}C NMR spectrum of furan and the substituent effects of an amino group.[9] The carbon atoms of the furan ring will have distinct chemical shifts due to the heteroatom and the substituent.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.5-0.7 mL of a deuterated solvent.

- Instrument Setup: Utilize a broadband probe on an NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- Data Processing: Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. [10] For **Furan-3-amine**, the key vibrational bands will be those associated with the N-H bonds of the primary amine and the C-O and C=C bonds of the furan ring.

Predicted IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric)	~3400 - 3300	Medium
N-H Stretch (symmetric)	~3350 - 3250	Medium
N-H Bend (scissoring)	~1650 - 1580	Medium-Strong
C=C Stretch (furan ring)	~1600 - 1450	Medium
C-O-C Stretch (furan ring)	~1250 - 1020	Strong
C-N Stretch	~1335 - 1250	Medium
N-H Wag	~910 - 665	Broad, Strong

Causality of Predictions: The predicted IR frequencies are based on well-established characteristic absorption bands for primary amines and furan derivatives.[11][12] The presence of two distinct N-H stretching bands is a hallmark of a primary amine.[11]

Experimental Protocol for IR Spectroscopy:

- Sample Preparation: The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr), as a KBr pellet, or dissolved in a suitable solvent.

- Instrument Setup: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- Data Processing: The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.[\[13\]](#)

Predicted Mass Spectrum Data:

Ion	m/z (predicted)	Description
$[M]^+$	83.04	Molecular Ion
$[M-HCN]^+$	56	Loss of hydrogen cyanide
$[M-CO]^+$	55	Loss of carbon monoxide

Causality of Predictions: The molecular ion peak $[M]^+$ is expected at an m/z corresponding to the molecular weight of **Furan-3-amine** (83.09 g/mol).[\[2\]](#) Common fragmentation pathways for furan derivatives involve the loss of CO and for amines, the loss of HCN.[\[14\]](#)

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample can be introduced directly into the ion source via a direct insertion probe or as the effluent from a gas chromatograph (GC-MS).
- Ionization: Electron ionization (EI) is a common method for generating the mass spectrum.
- Mass Analysis: A mass analyzer (e.g., quadrupole, time-of-flight) separates the ions based on their mass-to-charge ratio.
- Detection: An electron multiplier or similar detector records the abundance of each ion.

Visualization of Furan-3-amine Structure

To provide a clear visual representation of the molecule under discussion, the following diagram illustrates the structure of **Furan-3-amine** with atom numbering.

Caption: Molecular structure of **Furan-3-amine**.

Conclusion

The spectroscopic characterization of **Furan-3-amine** is a critical step in its application in research and development. While experimental data is not widely published, a combination of predictive methods and comparison with related compounds provides a solid foundation for its structural elucidation. The protocols and predicted data presented in this guide offer a comprehensive framework for researchers working with this and similar heterocyclic amines, ensuring scientific rigor and facilitating further investigation into their properties and applications.

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